

# An In-Depth Technical Guide to N-(4-Bromophenyl)picolinamide

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## Compound of Interest

Compound Name: *N*-(4-Bromophenyl)picolinamide

Cat. No.: B182017

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CAS Number: 14547-73-0

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(4-Bromophenyl)picolinamide**, a versatile molecule with significant potential in medicinal chemistry and materials science. From its fundamental physicochemical properties to its synthesis and potential biological activities, this document serves as a detailed resource for professionals engaged in research and development.

## Introduction and Chemical Identity

**N-(4-Bromophenyl)picolinamide** is an organic compound characterized by a picolinamide moiety linked to a 4-bromophenyl group.<sup>[1]</sup> This structure, featuring a pyridine ring, an amide linker, and a brominated benzene ring, makes it a valuable intermediate in the synthesis of more complex molecules.<sup>[1]</sup> The presence of the bromine atom offers a reactive handle for further functionalization through various cross-coupling reactions, enhancing its utility in the development of novel compounds.<sup>[2]</sup>

Table 1: Physicochemical Properties of **N-(4-Bromophenyl)picolinamide**

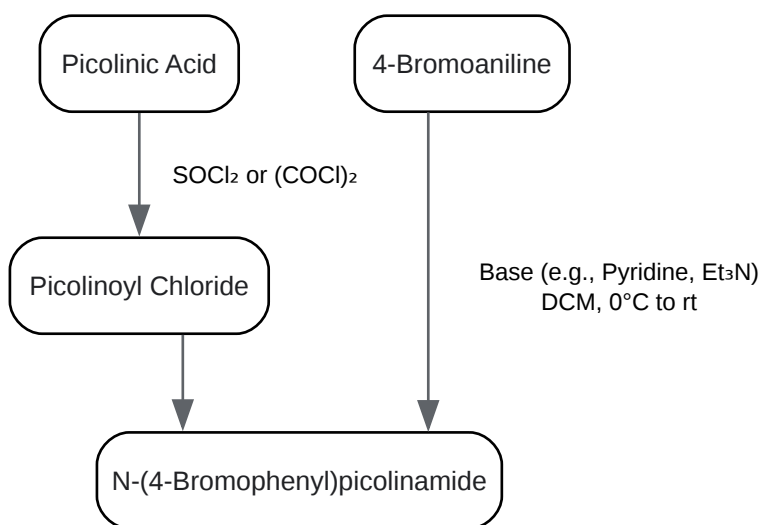
Property	Value	Source
CAS Number	14547-73-0	[1]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrN <sub>2</sub> O	[3]
Molecular Weight	277.12 g/mol	[4]
Boiling Point	311°C (Predicted)	[3]
Density	1.559 g/cm <sup>3</sup> (Predicted)	[3]
InChIKey	RAJKUZRIZUSGKU- UHFFFAOYSA-N	N/A

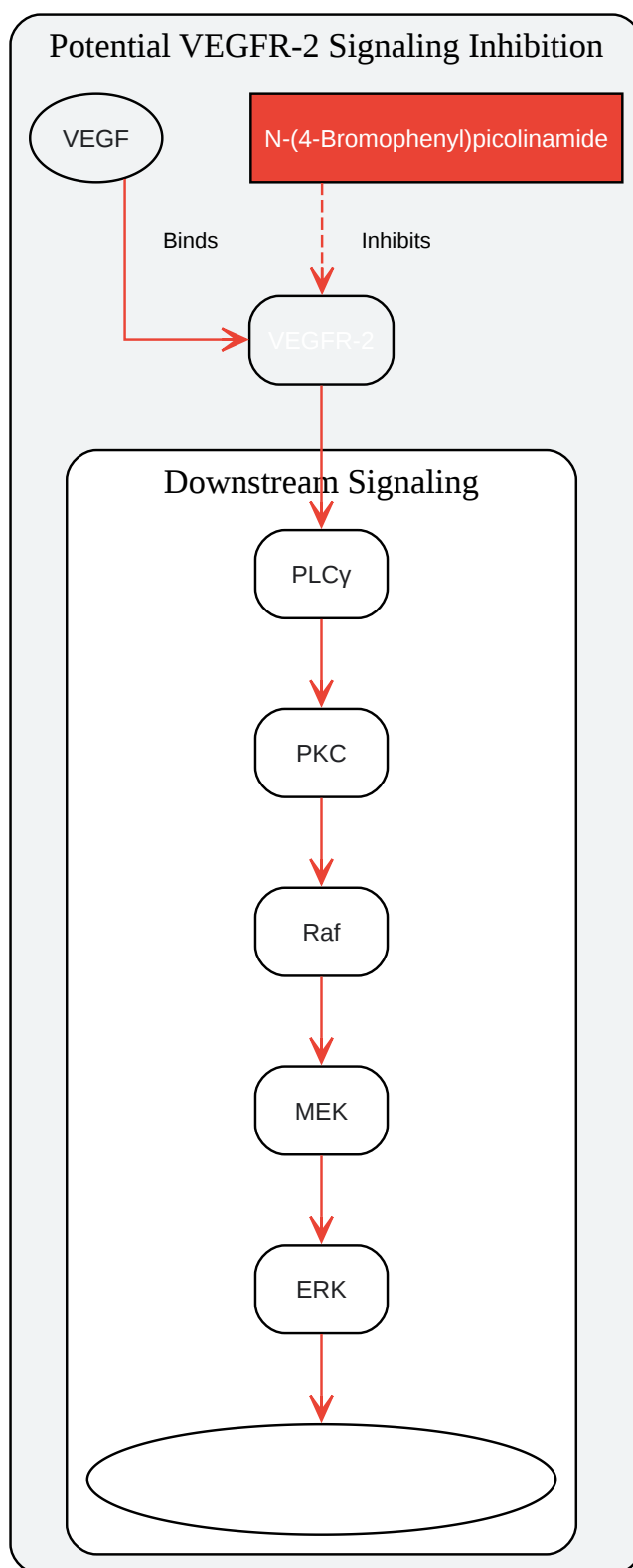
## Synthesis and Characterization

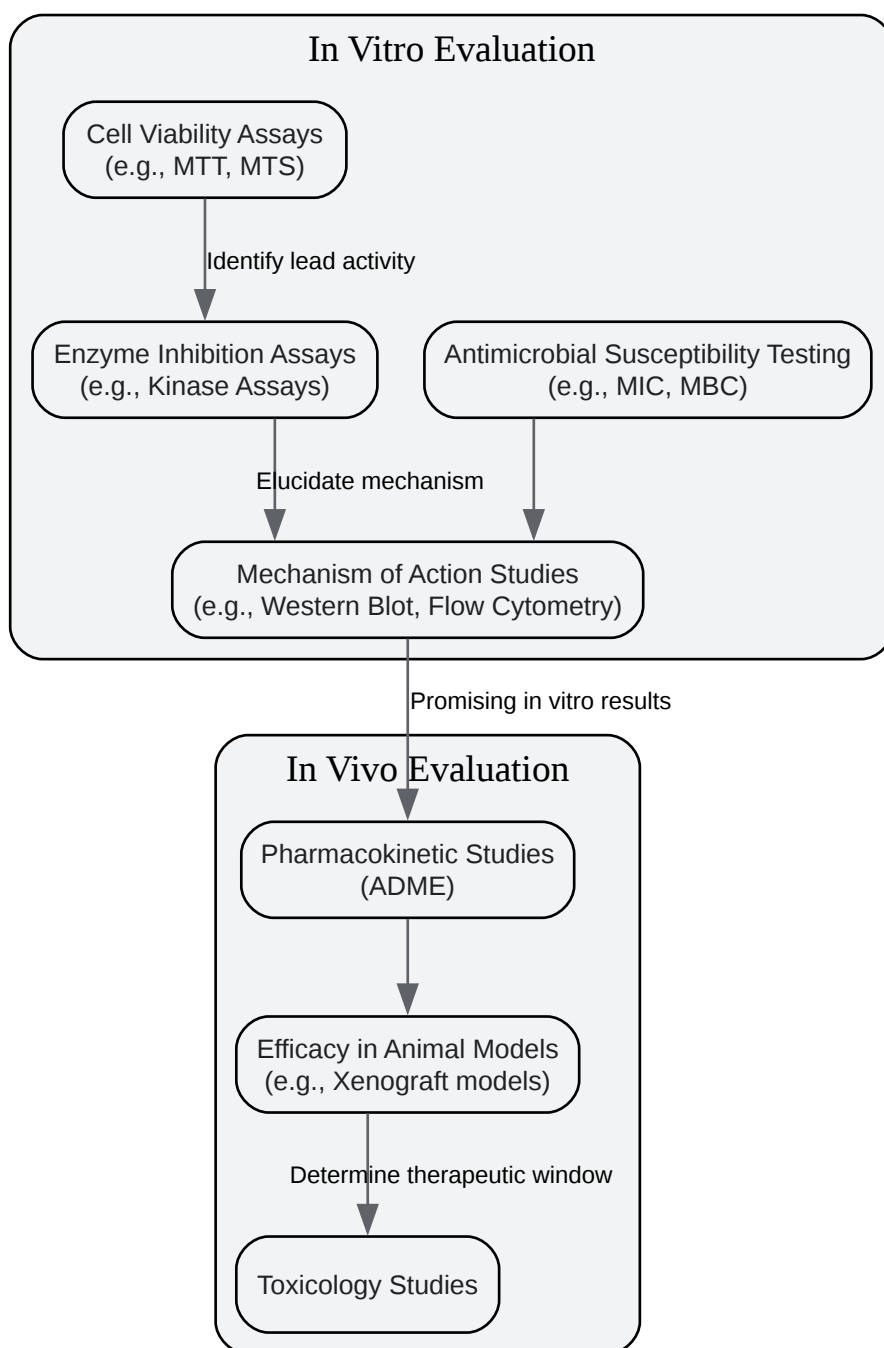
The synthesis of **N-(4-Bromophenyl)picolinamide** is typically achieved through the acylation of 4-bromoaniline with a derivative of picolinic acid. A reliable method involves the use of a coupling agent or the conversion of picolinic acid to a more reactive species like an acyl chloride.

## Proposed Synthesis Workflow

A common and effective method for the synthesis of N-aryl amides is the reaction between a carboxylic acid and an aniline in the presence of a coupling agent. An alternative involves the conversion of the carboxylic acid to an acyl chloride followed by reaction with the aniline.[5] The following diagram illustrates a typical synthesis workflow for **N-(4-Bromophenyl)picolinamide**.







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## Sources

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